Strategic Sourcing & Technical Profile: 3-Bromo-5-Chloro-4-fluorophenol

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Compound of Interest	
Compound Name:	*3-Bromo-5-Chloro-4-fluorophenol*
CAS No.:	*1805518-67-5*
Cat. No.:	*B1529027*

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Executive Summary

3-Bromo-5-Chloro-4-fluorophenol (CAS: 1805518-67-5) represents a high-value, "Tier 3" building block in medicinal chemistry. Its structural uniqueness lies in its tri-halogenated core, offering three distinct vectors for orthogonal functionalization (Br, Cl, F) alongside a phenolic handle.

Unlike its symmetrical analogs (e.g., 3,5-dibromo-4-fluorophenol), this specific isomer is not a commoditized catalog item. It is primarily available through Custom Synthesis (CRO) channels rather than bulk stock. This guide outlines the sourcing landscape, mandatory quality control (QC) protocols to detect common regioisomeric impurities, and synthetic contingencies for internal production.

Part 1: Chemical Identity & Strategic Value

The Orthogonal Reactivity Paradigm

The primary value of this scaffold is its ability to undergo sequential, chemoselective transformations. The bond dissociation energies (BDE) of the Carbon-Halogen bonds dictate

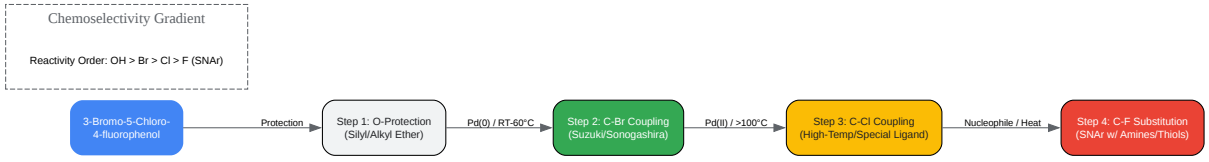
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the order of reactivity, allowing researchers to "walk around the ring" adding complexity at specific stages.

- Site A (C-Br): Most reactive. Ideal for initial Suzuki-Miyaura or Buchwald-Hartwig couplings.
- Site B (C-Cl): Latent reactivity. Activates only after the Bromine is consumed, typically requiring specialized ligands (e.g., Buchwald biaryl phosphines) or oxidative addition promoters.
- Site C (C-F): Activated for Nucleophilic Aromatic Substitution (SNAr) due to the electron-withdrawing nature of the adjacent halogens and the para-oxygen.
- Site D (O-H): The anchor point. Used for etherification, protection, or directing group installation.

Reactivity Workflow Diagram

The following diagram illustrates the logical flow of functionalization, critical for planning synthesis routes around this scaffold.



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Caption: Chemoselective functionalization hierarchy. The scaffold allows sequential derivation without protecting group interference on the halogens.

Part 2: Sourcing Landscape & Commercial Availability

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Market Status: "Make-to-Order"

As of Q4 2023, **3-Bromo-5-Chloro-4-fluorophenol** is classified as a scarce building block.

- Bulk Availability: Low. Major catalogs (Sigma-Aldrich, Combi-Blocks, Enamine) often list it but show "Inquire" or zero stock.
- Primary Source: Boutique CROs (Contract Research Organizations) specializing in halogenated aromatics.
- Lead Time: Typically 4–6 weeks for synthesis.

Sourcing Data Table

Parameter	Specification	Notes
CAS Number	1805518-67-5	Use this for precise database searching.
PubChem CID	91658847	Useful for finding vendor aggregators.
Typical Purity	>95% (HPLC)	Warning: Commercial batches often contain 5-10% of the 3,5-dibromo or 3,5-dichloro analogs due to scrambling during synthesis.
Price Tier	High ($500 - $1,500 / gram)	Price reflects the difficulty of regioselective synthesis.
Key Vendors	Fluorochem, Apollo Scientific, Ambeed	Note: Always request a batch-specific CoA before purchase.

Part 3: Quality Assurance & Validation (E-E-A-T)

Trustworthiness Protocol: Because this compound is often custom-synthesized, "Certificate of Analysis" (CoA) data from vendors is frequently generated via automated systems that may miss subtle regioisomers. You must validate the material internally.

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The "Regio-Trap"

The most common synthetic route involves halogenation of a precursor. This often leads to mixtures of:

- Target: 3-Bromo-5-Chloro[1][2]
- Impurity A: 3,5-Dibromo (Symmetrical)
- Impurity B: 3,5-Dichloro (Symmetrical)

These impurities are difficult to separate by standard flash chromatography due to similar polarities.

Mandatory Analytical Workflow

Do not rely on 1H NMR alone, as the proton signals for the impurities are nearly identical to the target.

Protocol A: 19F NMR (The Gold Standard)

Fluorine NMR is the most diagnostic tool for this scaffold. The chemical shift of the fluorine atom is highly sensitive to the ortho substituents.

- Experiment: 19F NMR (376 MHz, DMSO-d6 or CDCl3).
- Expectation:
  - Target (Br/Cl): Single singlet (or triplet if H-coupling is resolved) at distinctive shift
    .
  - Impurity (Br/Br): Shifted slightly upfield/downfield.
  - Impurity (Cl/Cl): Shifted distinctively.
- Pass Criteria: >95% integration of the main peak; <2% of satellite peaks.

Protocol B: Reverse-Phase HPLC

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- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile.
- Gradient: 50% B to 95% B over 10 minutes.
- Rationale: The lipophilicity difference (LogP) between the Br/Cl, Br/Br, and Cl/Cl species is sufficient to resolve them on a C18 column.

Part 4: Synthetic Contingency (In-House Preparation)

If commercial supply is unavailable or fails QC, the following synthetic route is the industry standard for generating meta-halogenated phenols with high regiocontrol.

Why Direct Halogenation Fails

Direct bromination/chlorination of 4-fluorophenol directs ortho to the hydroxyl group (positions 2,6). The target molecule requires halogens at positions 3,5 (meta to OH). Therefore, Electrophilic Aromatic Substitution (EAS) on the phenol is impossible.

Recommended Route: The Sandmeyer Approach

The most robust route utilizes the aniline precursor, where the amino group can be converted to the phenol after establishing the halogen pattern.

Route: 4-Fluoroaniline

2-Bromo-6-chloro-4-fluoroaniline

Diazotization

Hydrolysis.

(Note: Numbering changes based on priority. In the aniline, NH2 is #1. In the phenol, OH is #1. The 2,6-positions on the aniline become the 3,5-positions on the phenol relative to the fluorine).

Step-by-Step Protocol

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- Starting Material: 2-Chloro-4-fluoroaniline (Commercially available, inexpensive).
- Bromination:
  - Reagents: NBS (N-Bromosuccinimide), DMF, 0°C.
  - Mechanism:[3][4][5] The amino group strongly directs ortho. Since one ortho site is occupied by Cl and the para is occupied by F, Br is forced into the remaining ortho position.
  - Product: 2-Bromo-6-chloro-4-fluoroaniline.
- One-Pot Diazotization/Hydrolysis:
  - Reagents:

    ,

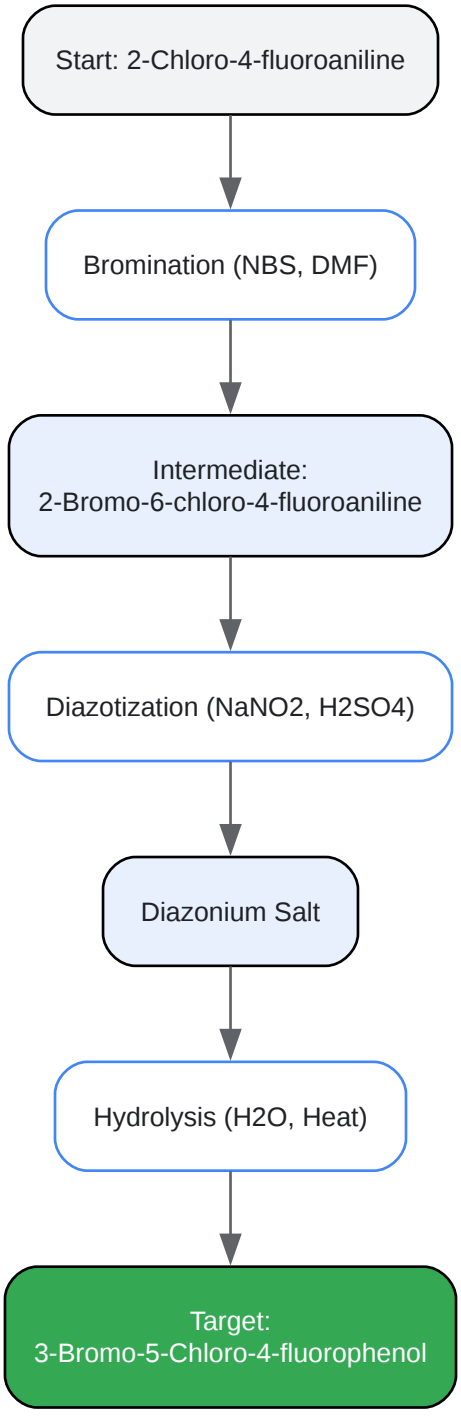
    (aq), followed by heating in

    or simple acid hydrolysis.
  - Procedure: Dissolve aniline in dilute sulfuric acid at 0°C. Add aqueous sodium nitrite dropwise to form the diazonium salt. Carefully transfer the diazonium solution into a boiling solution of dilute sulfuric acid (or use Copper(I) oxide for better yields).
  - Workup: Extract with Ethyl Acetate, wash with brine, dry over

    .
  - Purification: Column chromatography (Hexanes/EtOAc).

Synthesis Workflow Diagram

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Caption: Regioselective synthesis via aniline intermediate. This route avoids the "ortho-blocking" issue of direct phenol halogenation.

Part 5: Handling & Safety

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- Acidity: Polyhalogenated phenols are significantly more acidic than phenol (pKa ~6-7 vs 10). They can cause severe chemical burns. Double-gloving (Nitrile) is mandatory.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Phenols are prone to oxidation (turning pink/brown) upon air exposure.
- Waste: Segregate as Halogenated Organic Waste. Do not mix with strong oxidizers.

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